

SRS16-86: Application Notes and Protocols for In Vivo Experiments

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Compound of Interest

Compound Name: SRS16-86

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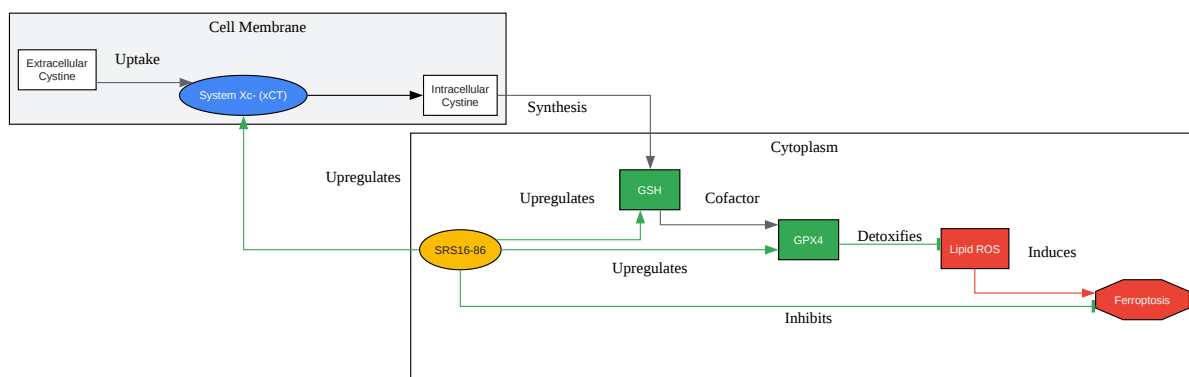
Introduction

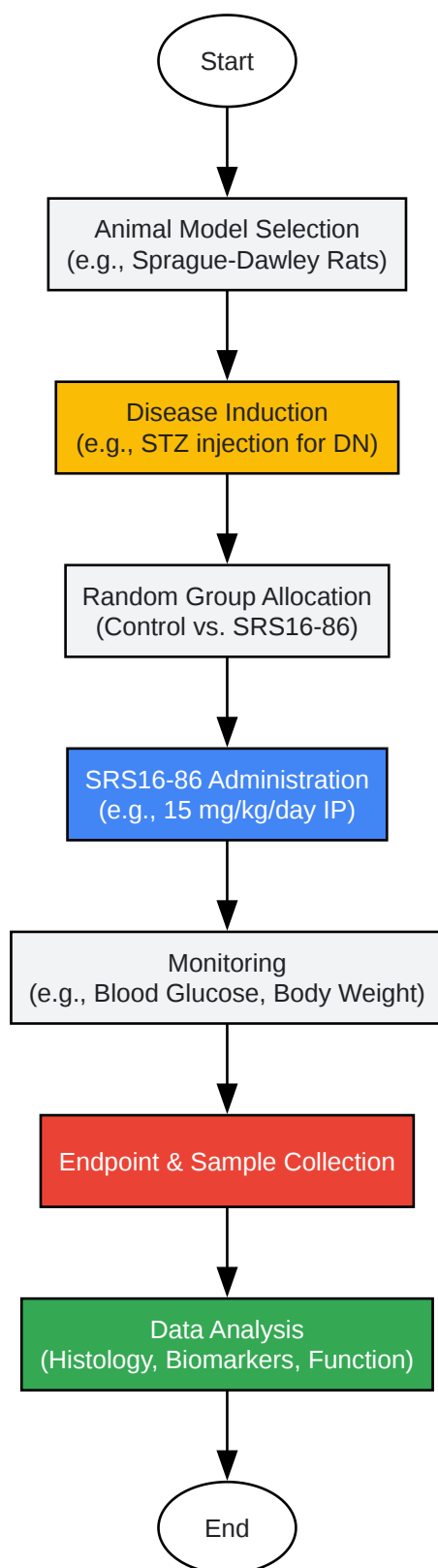
SRS16-86 is a third-generation small-molecule inhibitor of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.[1] As a more stable and effective compound compared to earlier generation ferroptosis inhibitors like Ferrostatin-1, **SRS16-86** holds significant promise for in vivo therapeutic applications, particularly in disease models where ferroptosis is implicated in the pathology.[1] This document provides detailed application notes and protocols for the use of **SRS16-86** in in vivo experiments, based on findings from studies on diabetic nephropathy and spinal cord injury.

Mechanism of Action

SRS16-86 exerts its protective effects by inhibiting the process of ferroptosis. The core mechanism involves the upregulation of the system Xc-/glutathione (GSH)/glutathione peroxidase 4 (GPX4) axis.[1][2][3][4][5] System Xc- is a cystine/glutamate antiporter that facilitates the uptake of cystine, a crucial precursor for the synthesis of GSH.[3] GSH is an essential cofactor for GPX4, an enzyme that detoxifies lipid peroxides and protects cells from oxidative damage.[2][3][6] By enhancing this pathway, **SRS16-86** increases the levels of xCT (the catalytic subunit of system Xc-), GSH, and GPX4, thereby reducing lipid reactive oxygen species (ROS) and downstream markers of lipid peroxidation such as 4-hydroxynonenal (4-HNE).[1][2][3][4][5] This ultimately leads to the preservation of tissue structure, reduction of inflammation, and improved functional recovery in pathological conditions.[1][4][5]

Signaling Pathway of SRS16-86 in Ferroptosis Inhibition





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